

Personal protective equipment for handling Galanin (1-19), human

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Compound of Interest

Compound Name: Galanin (1-19), human

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Essential Safety and Handling Guide for Galanin (1-19), Human

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Galanin (1-19), human**. The following procedures are based on best practices for handling synthetic peptides in a laboratory setting. While **Galanin (1-19), human** is not classified as a hazardous substance, adherence to these protocols is essential to ensure personal safety and maintain the integrity of the product.^{[1][2][3]}

Personal Protective Equipment (PPE)

A thorough risk assessment of specific laboratory tasks should be conducted to determine if additional PPE is required.^{[4][5]} The minimum recommended PPE for handling **Galanin (1-19), human**, particularly in its lyophilized powder form, is outlined below to minimize exposure and ensure a safe laboratory environment.^{[6][7]}

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required to protect against dust particles and accidental splashes.[4][7] Must conform to ANSI Z87.1 standards.[4][5]
Face Shield	Recommended in addition to safety goggles when there is a significant risk of splashes.[4]	
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for incidental contact.[5][7] Gloves should be changed immediately if they become contaminated.[7] Double gloving may be necessary for added protection.[4][8]
Body Protection	Laboratory Coat	A standard lab coat is required to protect skin and clothing from spills.[6][7][9]
Respiratory Protection	Respirator/Dust Mask	Recommended when weighing and handling lyophilized powder to prevent inhalation.[4][7][8] Work should be conducted in a fume hood or biosafety cabinet.[7]
General Laboratory Attire	Long Pants and Closed-Toe Shoes	Minimum attire for working in a laboratory with chemical compounds.[4][5]

Operational Plan: Step-by-Step Handling and Storage

Proper handling and storage are critical for maintaining the stability and integrity of **Galanin (1-19), human**.^[6]

Receiving and Initial Inspection:

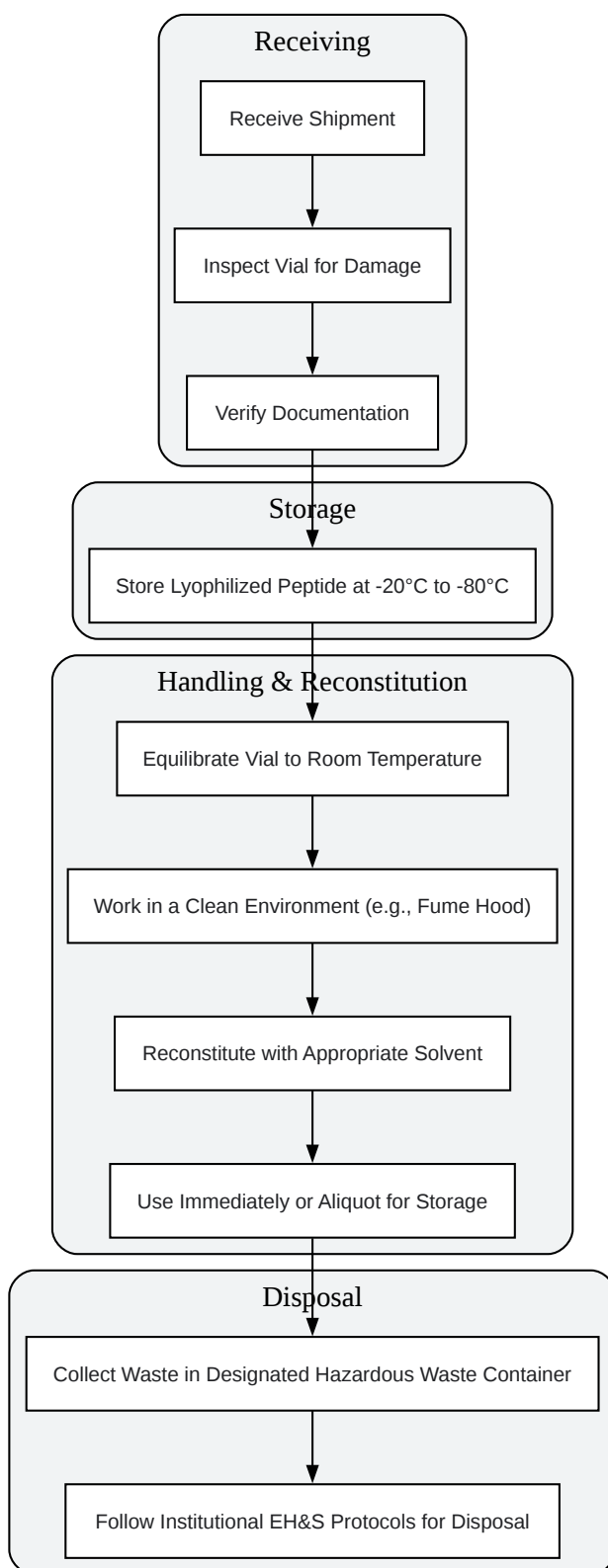
- Upon receipt, verify that the package contents match the packing slip and purchase order.
- Inspect the vial for any physical damage or compromised seals.[\[8\]](#)
- Confirm that the lot number on the vial matches the Certificate of Analysis.[\[8\]](#)
- Document the date of receipt and the condition of the product in your laboratory records.[\[8\]](#)

Storage:

- Lyophilized Peptide: For long-term storage, keep the lyophilized powder at -20°C or colder, preferably at -80°C, in a tightly sealed container with a desiccant to prevent degradation.[\[6\]](#) [\[10\]](#)[\[11\]](#) Store away from direct light.[\[6\]](#)[\[9\]](#)[\[12\]](#)
- Peptide in Solution: It is best to use peptide solutions immediately.[\[12\]](#) If storage is necessary, create single-use aliquots to avoid repeated freeze-thaw cycles and store them at -20°C or -80°C.[\[4\]](#)[\[12\]](#) Stock solutions are generally stable for up to one month at -20°C and up to six months at -80°C.[\[13\]](#)

Handling and Reconstitution:

- Before opening, allow the vial to equilibrate to room temperature in a desiccator to prevent moisture absorption.[\[8\]](#)[\[11\]](#)
- Wipe the exterior of the vial with 70% isopropanol to decontaminate the surface.[\[8\]](#)
- Work in a clean, designated area, such as a laminar flow hood, to minimize contamination.[\[7\]](#) [\[9\]](#)
- To reconstitute, use high-purity water or a recommended buffer.[\[6\]](#) The choice of solvent may depend on the specific experimental requirements. For peptides with hydrophobic residues, a small amount of an organic solvent like DMSO or acetonitrile may be needed for initial dissolution before adding an aqueous solution.[\[10\]](#)
- Sonication can aid in dissolving the peptide.[\[11\]](#)



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Workflow for Handling **Galanin (1-19), human**

Disposal Plan

Unused or expired **Galanin (1-19), human**, and any materials contaminated with it, must be disposed of in accordance with institutional and environmental regulations.[6]

Waste Segregation and Collection:

- Collect all used vials, contaminated PPE (gloves, etc.), and any chemical waste in designated, clearly labeled hazardous waste containers within the laboratory.[7]
- Never dispose of peptides in the regular trash or pour solutions down the drain.[6][9]

Disposal Procedure:

- Follow your institution's environmental health and safety (EH&S) guidelines for the disposal of chemical waste.[7][9]
- This typically involves arranging for pickup by a licensed hazardous waste disposal contractor.[7]
- Alternatively, the material can be dissolved in a combustible solvent and incinerated in a chemical incinerator equipped with an afterburner and scrubber.[3]

Decontamination:

- Clean all surfaces and tools that have come into contact with the peptide using an appropriate solvent or disinfectant after use.[6]

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References

- 1. targetmol.com [targetmol.com]
- 2. abcepta.com [abcepta.com]

- 3. peptide.co.jp [peptide.co.jp]
- 4. benchchem.com [benchchem.com]
- 5. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 6. maxedoutcompounds.com [maxedoutcompounds.com]
- 7. peptide24.store [peptide24.store]
- 8. cosmicpeptides.com [cosmicpeptides.com]
- 9. Best Practices for Storing and Handling Research-Grade Peptides - IntelligentHQ [intelligenthq.com]
- 10. lifetein.com [lifetein.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. Peptide Stability: Guidelines and SOPs for Handling and Storage [biolongevitylabs.com]
- 13. medchemexpress.com [medchemexpress.com]
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